

Essential Safety and Logistical Information for Handling GalNAc-L96 Free Base

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Compound of Interest

Compound Name: GalNAc-L96 free base

Cat. No.: B11931580

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **GalNAc-L96 free base**, a triantennary N-acetylgalactosamine (GalNAc) ligand used in the synthesis of siRNA-GalNAc conjugates for targeted gene silencing.^{[1][2][3]} Adherence to these guidelines is critical for personnel safety and maintaining experimental integrity.

Hazard Identification and Precautionary Measures

GalNAc-L96 free base is classified as a substance that causes skin and serious eye irritation.^[4] It should be considered hazardous until further information becomes available.^[1] All laboratory personnel must wash thoroughly after handling.

Precautionary Statements:

- P264: Wash thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: If on skin: Wash with plenty of water.
- P305+P351+P338: If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P321: Specific treatment (see on this label).

- P332+P313: If skin irritation occurs: Get medical advice/attention.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is crucial when handling **GaINAc-L96 free base**. The following table summarizes the recommended equipment.

PPE Category	Item	Specification	Purpose
Eye and Face	Safety Glasses	ANSI Z87.1-compliant, with side shields.	Protects against splashes and airborne particles.
Face Shield	To be worn over safety glasses for maximum protection, especially when handling larger quantities or powders.	Provides full-face protection from splashes.	
Hand	Chemical-Resistant Gloves	Nitrile or neoprene gloves.	Protects skin from direct contact and irritation.
Body	Laboratory Coat	Standard, long-sleeved lab coat.	Protects clothing and skin from accidental spills.
Respiratory	Fume Hood	Use when handling the solid powder form to avoid inhalation.	Prevents inhalation of the substance.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for safely handling **GaINAc-L96 free base** in a laboratory setting.

- Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Have a copy of the Safety Data Sheet (SDS) readily accessible.
- Donning PPE:
 - Put on a laboratory coat.
 - Wear safety glasses with side shields.
 - Put on chemical-resistant gloves.
- Handling the Compound:
 - GalNAc-L96 is supplied as a solid and should be stored at -20°C for long-term stability.
 - When preparing solutions, handle the solid powder within a fume hood to minimize inhalation risk.
 - A stock solution can be made by dissolving the solid in a solvent of choice, which should be purged with an inert gas. It is sparingly soluble in ethanol and DMSO (1-10 mg/ml).
 - For aqueous solutions, it is sparingly soluble in PBS (pH 7.2) at 1-10 mg/ml. It is not recommended to store aqueous solutions for more than one day.
 - Avoid creating dust.
- Post-Handling:
 - Securely close the container of **GalNAc-L96 free base**.
 - Clean the work area thoroughly.
 - Dispose of any contaminated materials according to the disposal plan.
- Doffing PPE:

- Remove gloves first, avoiding contact with the outside of the gloves.
- Remove the laboratory coat.
- Remove safety glasses.
- Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **GaINAc-L96 free base** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - **GaINAc-L96 free base** must not be disposed of with household garbage.
 - Do not allow the product to reach the sewage system.
 - Collect all waste material (unused compound, contaminated consumables) in a designated, labeled hazardous waste container.
- Contaminated Materials:
 - All disposable items that have come into contact with the chemical, such as pipette tips, tubes, and gloves, should be considered contaminated.
 - Place these items in the designated hazardous waste container.
- Packaging:
 - Uncleaned packagings must be disposed of according to official regulations.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **GaINAc-L96 free base**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **GaINAc-L96 Free Base**.

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